

Core Physicochemical Properties of Benzyl Phenylacetate

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Compound of Interest		
Compound Name:	Benzyl phenylacetate	
Cat. No.:	B085878	Get Quote

Introduction

Benzyl phenylacetate (CAS No. 102-16-9) is an aromatic ester recognized for its characteristic sweet, honey-like, floral fragrance.[1][2] This compound is utilized as a fragrance and flavoring agent and serves as an intermediate in organic synthesis. This document outlines the fundamental molecular properties of **benzyl phenylacetate**.

Molecular Formula and Weight

The elemental composition and molecular weight are critical identifiers for any chemical compound, essential for stoichiometric calculations, analytical characterization, and regulatory compliance.

Below is a summary of the key molecular data for **benzyl phenylacetate**.

Parameter	Value	Source
Molecular Formula	C15H14O2	[1][2][3][4][5]
Molecular Weight	226.27 g/mol	[1][2][4][5]
226.28 g/mol	[6]	
226.27498 g/mol	[3]	



Logical Relationship of Molecular Properties

The molecular formula dictates the molecular weight. The diagram below illustrates this fundamental relationship.



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Caption: Relationship between molecular formula and molecular weight.

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